

Operational Safety Guide: Handling Metastron (Strontium-89 Chloride)

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Metastron (TN)

CAS No.: 38270-90-5

Cat. No.: B1199363

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Executive Summary: The Radiological Profile

Handling Metastron (

) requires a fundamental shift in mindset from standard gamma-emitting isotopes (like

). Strontium-89 is a pure beta emitter with a high maximum energy of 1.46 MeV and a physical half-life of 50.5 days.[1][2]

Critical Safety Distinction: Unlike gamma sources where the primary risk is deep tissue irradiation from a distance, the primary risks with

are:

- Bremsstrahlung Production: Incorrect shielding (e.g., using lead only) creates secondary X-rays.
- Extremity Dose: High energy betas deposit massive energy in the first few millimeters of tissue (skin/hands).
- Contamination: Ingestion or inhalation leads to bone localization, causing long-term marrow toxicity.

The Physics of Shielding: The "Z-Number" Rule

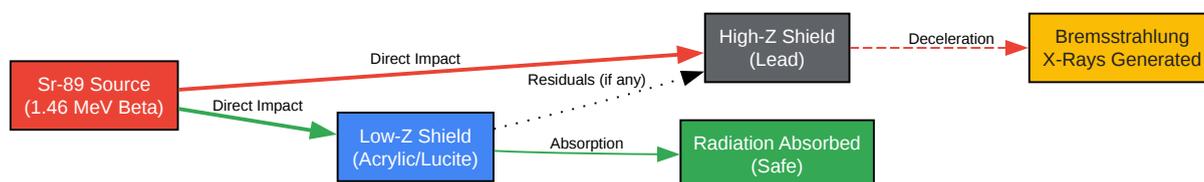
Do not use standard lead aprons or lead bricks as your primary shield. When a high-energy beta particle hits a high-density (High-Z) material like lead, it rapidly decelerates, converting its kinetic energy into X-rays (Bremsstrahlung or "braking radiation").

The Protocol:

- Primary Shield (Inner Layer): Low-Z material (Acrylic/Lucite/Plastic). This absorbs the beta particles without generating significant X-rays.
- Secondary Shield (Outer Layer): High-Z material (Lead). This absorbs any minor Bremsstrahlung that is produced.

Visualization: Interaction Mechanics

The following diagram illustrates why plastic must precede lead.



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Figure 1: Comparative shielding logic. Path A (Red) shows the hazard of using Lead primarily. Path B (Green) shows the correct Low-Z absorption method.

Personal Protective Equipment (PPE) Matrix

This protocol is designed to minimize skin contamination and extremity dose.

Component	Specification	Rationale
Hand Protection	Double Gloves (Nitrile or Latex). Change outer pair every 20 mins.	The highest dose is to the fingers. Double gloving reduces skin dose by distance and allows shedding of contaminated outer layers immediately.
Eye Protection	Wrap-around Safety Glasses or Face Shield.	Beta particles can damage the lens of the eye (cataracts). Splash protection is vital during dispensing.
Body Shielding	Lab Coat (Buttoned, long sleeve). Tyvek sleeves recommended for high-activity dispensing.	Prevents skin contamination. [3][4] Lead aprons are generally not recommended unless mixed fields exist, as they are heavy and ineffective against betas.
Dosimetry	Ring Dosimeter (TLD) + Whole Body Badge.	Critical: The ring badge must be worn on the dominant hand, inside the glove, facing the palm (source side).
Syringe Shield	Lucite/Acrylic Syringe Shield (Min 10mm).	Stops >99% of beta emissions. [1] Do not use standard lead/tungsten syringe shields unless they have a plastic liner.

Operational Workflow & Handling Protocol

Phase 1: Preparation & Calibration

- Work Station: Use a dedicated bench covered with plastic-backed absorbent paper.
- Vial Handling: Never handle the vial directly. Use long forceps (15–20 cm) to maximize the Inverse Square Law.

- Assay: When measuring in a dose calibrator, ensure the dipper is plastic-lined to prevent Bremsstrahlung readings that skew the calibration.

Phase 2: Administration (The "Tissue Necrosis" Risk)

Warning: Extravasation (leakage into tissue) of

can cause severe tissue necrosis due to the high local energy deposition.

- Patency Check: Establish a patent IV line with saline before introducing the isotope.
- Shielded Injection: Use a Lucite syringe shield.
- Flush: Flush the line with 10–20 mL saline post-injection to ensure full dose delivery and clear the vein.

Phase 3: Waste & Excretion (The 50.5 Day Challenge)

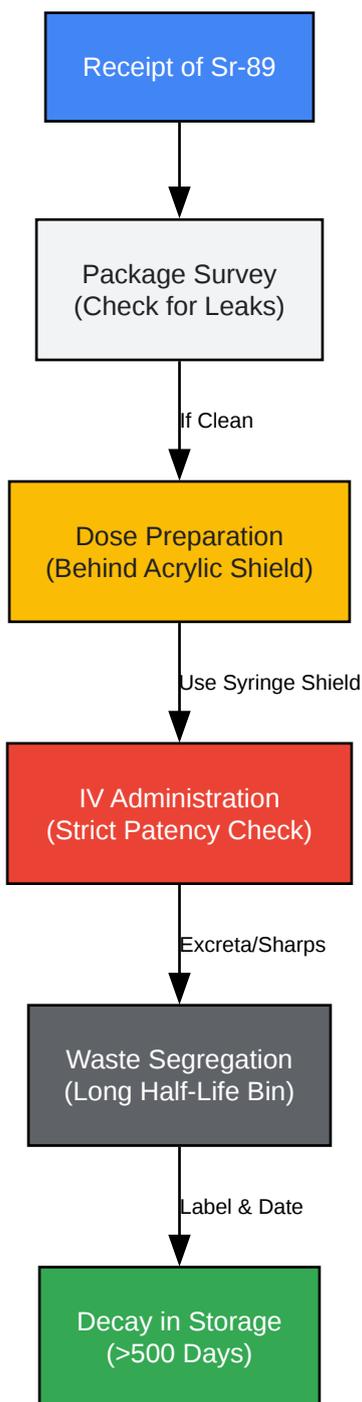
Strontium-89 mimics calcium.^{[1][2][5][6]} It localizes in bone, but unbound isotope is excreted:^[6]

- Urinary Excretion: ~80% of excretion occurs via urine, mostly in the first 2 days.^{[1][6]}
- Fecal Excretion: ~20%.

Waste Protocol:

- Segregation: Do not mix waste with short-lived isotopes (like).
- Storage: Calculate "Decay in Storage" based on the 50.5-day half-life.
 - Rule of Thumb: 10 half-lives = ~505 days (approx 1.4 years) to reach background levels.

Visualization: Operational Logic Flow



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Figure 2: Operational workflow emphasizing the long-term storage requirement for waste.

Emergency Procedures: Spills

Because

is not volatile, the risk is surface contamination.

- Stop & Warn: Notify nearby personnel.
- Contain: Place absorbent pads (absorbent side down) over the spill.
- Survey: Use a Geiger-Müller (GM) pancake probe.
 - Note: A standard GM probe is highly efficient at detecting these high-energy betas.
- Clean: Clean from the outside in (centripetal) to avoid spreading.
- Decontaminate Skin: If skin is contaminated, wash with mild soap and tepid water. Do not scrub abrasively (avoids breaking the skin barrier).

References

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